

Cyclopentylbenzene: A Versatile and Sustainable Solvent for Organic Synthesis

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Compound of Interest

Compound Name: Cyclopentylbenzene

Cat. No.: B1606350

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Cyclopentylbenzene (CPB) is an emerging aromatic hydrocarbon solvent that offers a compelling combination of desirable physical properties and a favorable environmental, health, and safety (EHS) profile. Its high boiling point, low freezing point, and hydrophobicity make it a suitable replacement for traditional solvents like toluene, xylene, and tetrahydrofuran (THF) in a wide range of organic reactions. This document provides detailed application notes and experimental protocols for the use of **Cyclopentylbenzene** in several key synthetic transformations.

Physical and Safety Properties of Cyclopentylbenzene

Cyclopentylbenzene's physical properties make it an attractive process solvent. Its high boiling point allows for a wide range of reaction temperatures, while its low freezing point is advantageous for low-temperature processes. Its hydrophobic nature facilitates straightforward workups and product isolation.

Property	Value	Reference
CAS Number	700-88-9	[1]
Molecular Formula	C ₁₁ H ₁₄	[1]
Molecular Weight	146.23 g/mol	[1]
Boiling Point	216 °C	
Melting Point	-45 °C	
Density	0.948 g/mL	
Flash Point	79 °C	
Solubility in Water	Insoluble	

Safety Profile: **Cyclopentylbenzene** is considered to have a better safety profile than many traditional aromatic solvents. It is not classified as a carcinogen, mutagen, or reproductive toxin. However, as with all chemicals, appropriate personal protective equipment (PPE) should be used, and work should be conducted in a well-ventilated fume hood.

Applications in Organic Synthesis

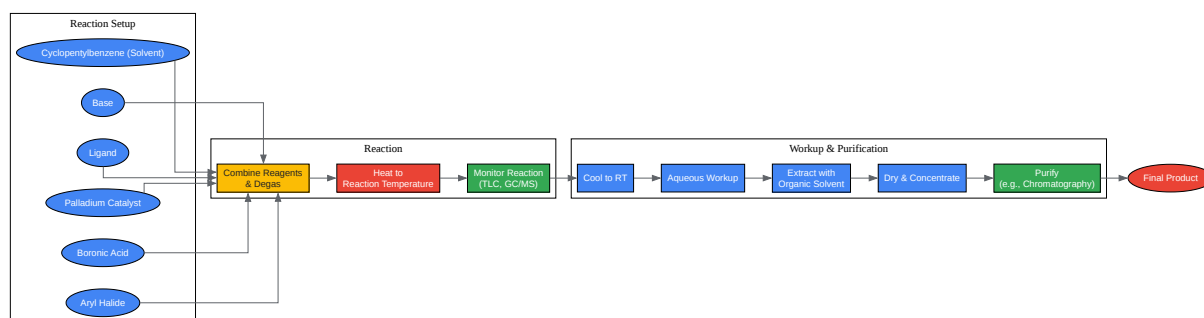
Cyclopentylbenzene has demonstrated excellent performance as a solvent in a variety of important organic reactions, including palladium-catalyzed cross-coupling reactions, Grignard reactions, and Friedel-Crafts reactions.

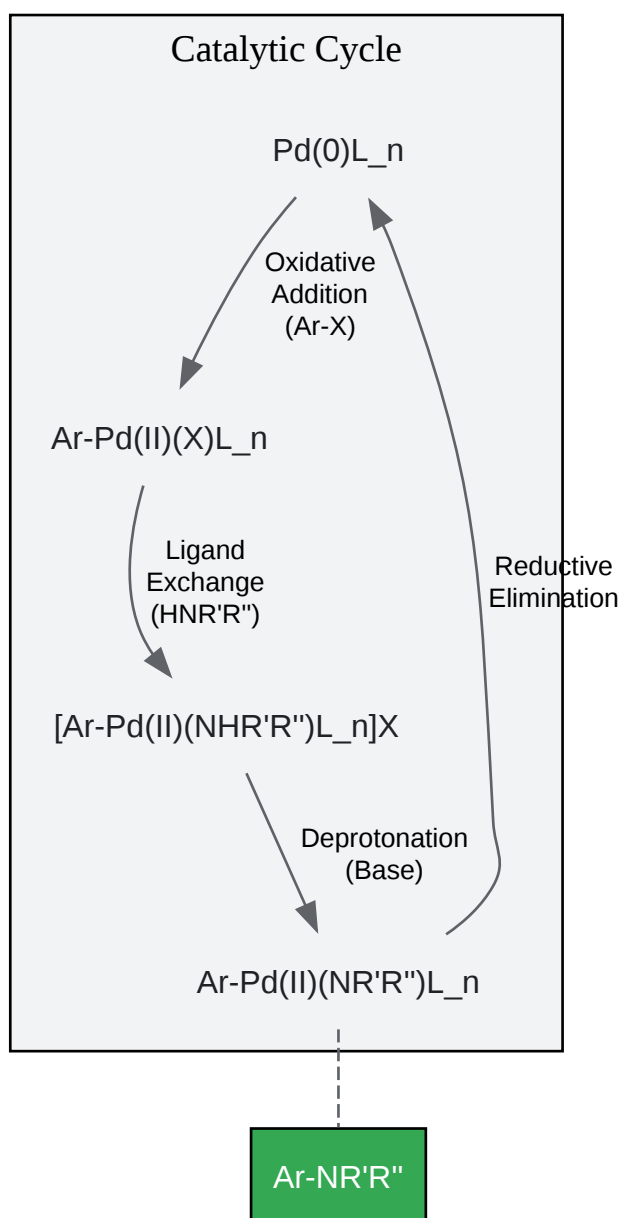
Palladium-Catalyzed Cross-Coupling Reactions

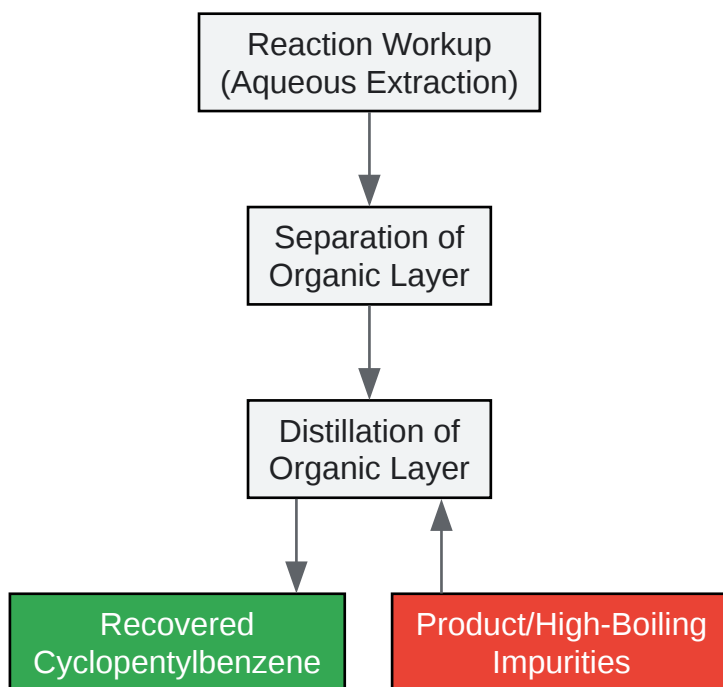
Cyclopentylbenzene is a suitable solvent for various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis. Its high boiling point is particularly advantageous for reactions requiring elevated temperatures.

The Suzuki-Miyaura coupling is a versatile method for the formation of carbon-carbon bonds. While specific data for **Cyclopentylbenzene** is emerging, its properties are comparable to other green solvents like cyclopentyl methyl ether (CPME) which have shown excellent performance.

Logical Workflow for a Suzuki-Miyaura Coupling Reaction:







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References

- 1. Cyclopentylbenzene | C₁₁H₁₄ | CID 136538 - PubChem [pubchem.ncbi.nlm.nih.gov]
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